

Methyl 4-methylnicotinate: A Technical Guide for Researchers

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: **Methyl 4-methylnicotinate**

Cat. No.: **B043241**

[Get Quote](#)

CAS Number: 33402-75-4

This technical guide provides a comprehensive overview of **Methyl 4-methylnicotinate**, a pyridine derivative of interest to researchers, scientists, and professionals in drug development. This document details its physicochemical properties, plausible synthetic routes, predicted spectroscopic data, and potential biological significance based on related compounds.

Physicochemical Properties

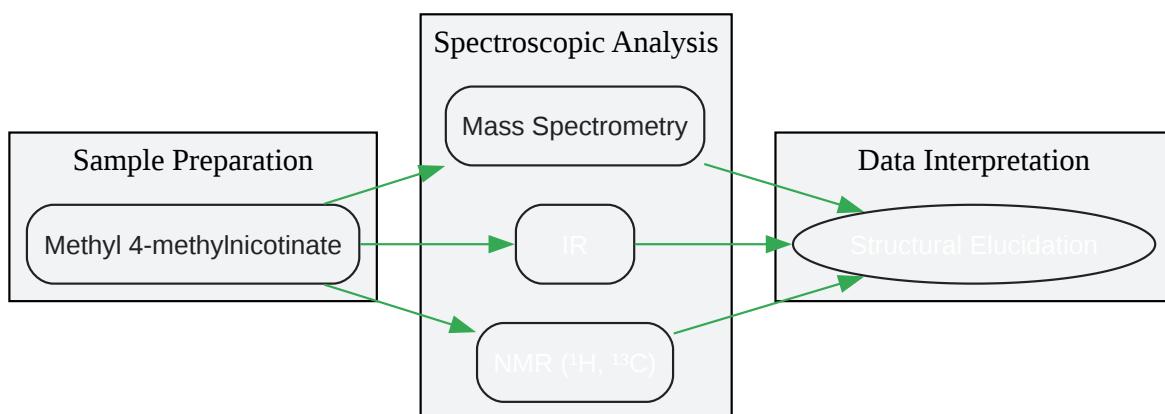
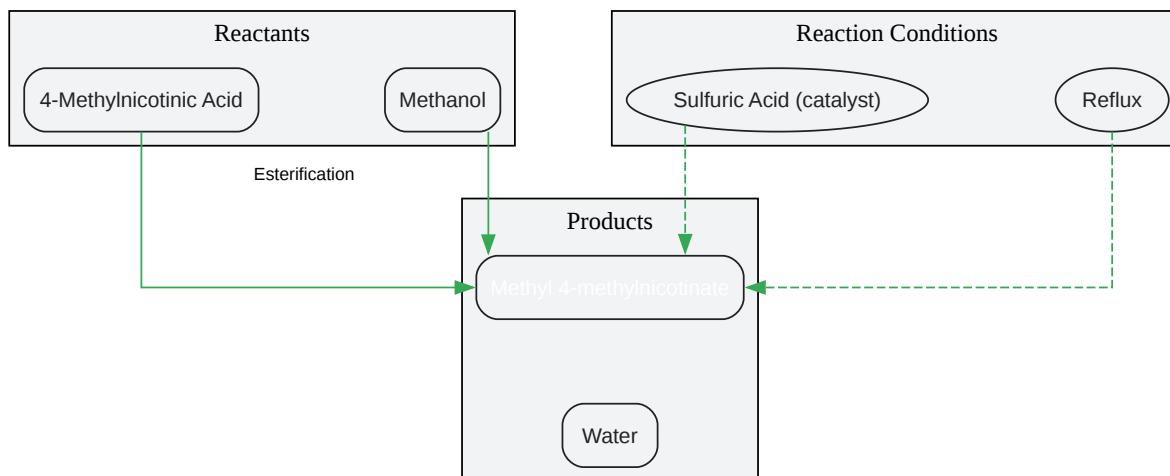
Methyl 4-methylnicotinate is a colorless to yellow or brown liquid.^[1] While comprehensive experimental data is not available in all public domains, the following table summarizes its known and predicted physicochemical properties.

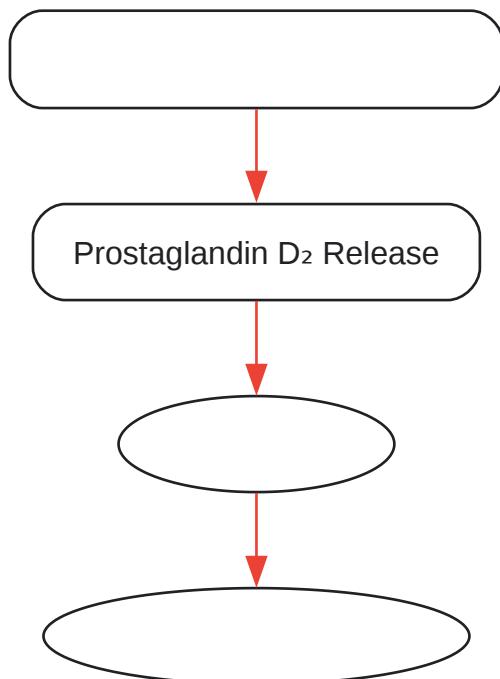
Property	Value	Source
Molecular Formula	C ₈ H ₉ NO ₂	[2]
Molecular Weight	151.16 g/mol	[2]
Boiling Point	215.3 °C at 760 mmHg	[3] [4]
Melting Point	Not available	
Density	1.104 g/cm ³	[4]
Flash Point	84 °C	[3] [4]
Refractive Index	1.51	[4]
Solubility	Not available	
Purity	95% - 99% (as commercially available)	[1] [3]

Synthesis and Experimental Protocols

While a specific, published synthesis protocol for **Methyl 4-methylnicotinate** is not readily available, a plausible method is the Fischer esterification of 4-methylnicotinic acid with methanol in the presence of a strong acid catalyst, such as sulfuric acid. This method is widely used for the synthesis of other nicotinate esters.[\[5\]](#)

Proposed Synthesis of Methyl 4-methylnicotinate





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Methyl 4-methylnicotinate | 33402-75-4 [sigmaaldrich.com]
- 2. scbt.com [scbt.com]
- 3. Page loading... [wap.guidechem.com]
- 4. Methyl 4-Methylnicotinate33402-75-4,Purity96%_OAKWOOD [molbase.com]
- 5. Methyl Nicotinate: uses and Synthesis method_Chemicalbook [chemicalbook.com]
- To cite this document: BenchChem. [Methyl 4-methylnicotinate: A Technical Guide for Researchers]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b043241#methyl-4-methylnicotinate-cas-number-33402-75-4>

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com